

# Pentafluorophenyl isocyanate molecular weight and formula

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## Compound of Interest

Compound Name: *Pentafluorophenyl isocyanate*

Cat. No.: B073828

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## Pentafluorophenyl Isocyanate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

**Pentafluorophenyl isocyanate** is a highly reactive chemical compound valued in various scientific fields for its role as a versatile reagent. This technical guide provides an in-depth look at its core properties, including its molecular weight and chemical formula, and illustrates a key reaction pathway relevant to its application in chemical synthesis and bioconjugation.

## Core Properties

**Pentafluorophenyl isocyanate** is an aryl isocyanate characterized by a pentafluorinated phenyl ring attached to an isocyanate functional group. This structure imparts unique reactivity, making it a valuable tool in organic synthesis. The key quantitative properties of this compound are summarized in the table below.

Property	Value
Molecular Weight	209.07 g/mol
Chemical Formula	C <sub>7</sub> F <sub>5</sub> NO
Linear Formula	C <sub>6</sub> F <sub>5</sub> NCO

# Reaction with Primary Amines: A Fundamental Pathway

A primary application of **pentafluorophenyl isocyanate** lies in its reaction with primary amines. This reaction proceeds via a nucleophilic addition mechanism, where the lone pair of electrons on the amine nitrogen attacks the electrophilic carbon atom of the isocyanate group. The subsequent proton transfer results in the formation of a stable urea derivative. This reaction is fundamental in processes such as the synthesis of complex organic molecules and the bioconjugation of proteins.

Below is a diagram illustrating the logical workflow of this reaction.



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Reaction of **Pentafluorophenyl Isocyanate** with a Primary Amine.

## Experimental Protocol: General Procedure for Amine Acylation

The following is a generalized experimental protocol for the reaction of **pentafluorophenyl isocyanate** with a primary amine. Researchers should adapt this protocol based on the specific reactants and desired scale.

Materials:

- **Pentafluorophenyl isocyanate**
- Primary amine of choice
- Anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran)
- Inert gas atmosphere (e.g., nitrogen, argon)

- Standard laboratory glassware and stirring apparatus

**Procedure:**

- Dissolve the primary amine in the anhydrous aprotic solvent under an inert atmosphere.
- Cool the solution in an ice bath to 0°C.
- Slowly add a solution of **pentafluorophenyl isocyanate** in the same solvent to the cooled amine solution with continuous stirring.
- Allow the reaction mixture to warm to room temperature and stir for a specified period (typically 1-4 hours), monitoring the reaction progress by a suitable analytical technique (e.g., TLC, LC-MS).
- Upon completion, the reaction mixture can be quenched with the addition of water or a dilute aqueous acid.
- The product is then isolated and purified using standard techniques such as extraction, chromatography, or recrystallization.

This technical guide provides foundational information for professionals working with **pentafluorophenyl isocyanate**. Its unique properties and reactivity make it a valuable component in the toolkit of researchers and scientists in drug development and beyond.

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